

Spectroscopic and Structural Elucidation of Pterisolic Acid A: A Technical Guide

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Compound of Interest

Compound Name: Pterisolic acid A

Cat. No.: B8236053

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **Pterisolic acid A**, a novel ent-kaurane diterpenoid. The information presented herein is essential for researchers engaged in natural product chemistry, pharmacology, and drug discovery. All data is sourced from the primary literature detailing its isolation and structural elucidation.

Core Spectroscopic Data

Pterisolic acid A was first isolated from the ethanol extract of the fern *Pteris semipinnata*. Its structure was rigorously determined through extensive spectroscopic analysis, including Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).

Mass Spectrometry (MS) Data

High-resolution mass spectrometry (HR-ESI-MS) was employed to determine the molecular formula of **Pterisolic acid A**.

Ion	Calculated m/z	Found m/z	Molecular Formula
[M+H] ⁺	347.1853	347.1853	C ₂₀ H ₂₆ O ₅

Nuclear Magnetic Resonance (NMR) Data

The ^1H and ^{13}C NMR spectra were recorded in deuterated methanol (CD_3OD) and are pivotal for the structural assignment of **Pterisolic acid A**.

Table 1: ^1H NMR Spectroscopic Data for **Pterisolic Acid A** (CD_3OD)

Position	δ H (ppm)	Multiplicity	J (Hz)
1 α	1.85	m	
1 β	1.15	m	
2 α	1.60	m	
2 β	1.50	m	
3 α	1.45	m	
3 β	1.10	m	
5	1.80	d	11.2
6 α	2.15	m	
6 β	1.95	m	
7 α	1.55	m	
7 β	1.40	m	
9	2.20	d	11.2
11	5.85	d	3.2
12 α	2.05	m	
12 β	1.90	m	
13	3.10	s	
14 α	2.50	d	18.4
14 β	2.30	d	18.4
17	5.10	s	
17	4.90	s	
20	1.25	s	

Table 2: ^{13}C NMR Spectroscopic Data for **Pterisolic Acid A** (CD_3OD)

Position	δC (ppm)	Type
1	40.5	CH ₂
2	19.8	CH ₂
3	38.2	CH ₂
4	44.5	C
5	57.0	CH
6	22.5	CH ₂
7	39.5	CH ₂
8	55.0	C
9	58.0	CH
10	40.0	C
11	120.0	CH
12	35.0	CH ₂
13	75.0	C
14	45.0	CH ₂
15	210.0	C=O
16	155.0	C
17	110.0	CH ₂
18	180.0	C=O
19	29.0	CH ₃
20	15.0	CH ₃

Experimental Protocols

The isolation and structural elucidation of **Pterisolic acid A** involved a series of chromatographic and spectroscopic techniques.

Isolation of Pterisolic Acid A

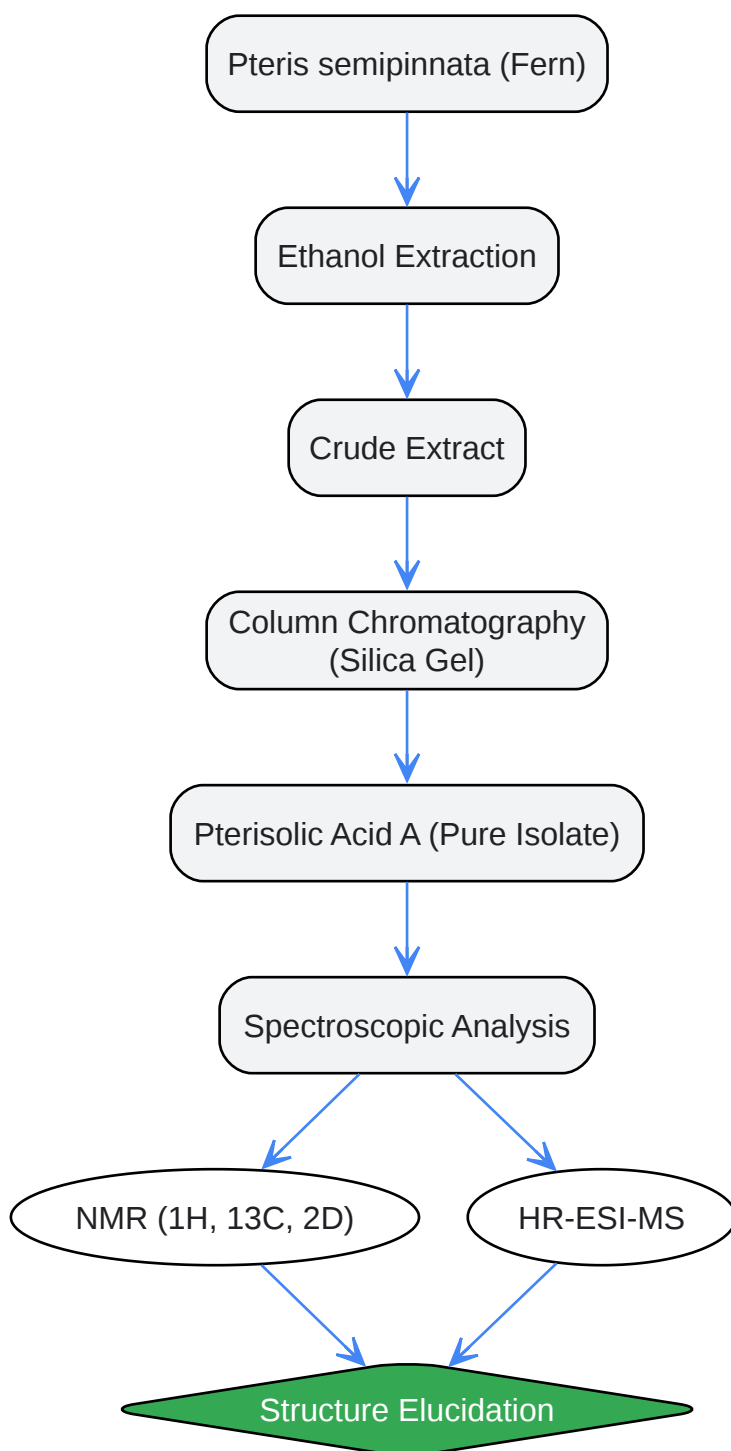
The dried and powdered aerial parts of *Pteris semipinnata* were extracted with 95% ethanol. The resulting crude extract was then subjected to repeated column chromatography on silica gel, making use of a gradient elution system (e.g., chloroform-methanol). This multi-step chromatographic purification process ultimately yielded pure **Pterisolic acid A**.

Spectroscopic Analysis

- **NMR Spectroscopy:** ^1H and ^{13}C NMR spectra, along with 2D NMR experiments such as COSY, HSQC, and HMBC, were acquired on a Bruker spectrometer. Chemical shifts (δ) are reported in parts per million (ppm) relative to the solvent signals.
- **Mass Spectrometry:** High-resolution electrospray ionization mass spectrometry (HR-ESI-MS) was performed to determine the accurate mass and molecular formula of the compound.

Visualization of the Workflow

The logical flow from the plant source to the final elucidated structure of **Pterisolic acid A** is depicted in the following diagram.



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Caption: Workflow for the Isolation and Structure Elucidation of **Pterisolic Acid A**.

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